

synthesis of triisopropyl phosphite from phosphorus trichloride

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Compound of Interest

Compound Name: *Triisopropyl phosphite*

Cat. No.: *B093893*

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An In-depth Technical Guide to the Synthesis of **Triisopropyl Phosphite** from Phosphorus Trichloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the predominant method for synthesizing **triisopropyl phosphite** from phosphorus trichloride. It includes a detailed experimental protocol, quantitative data, and visual diagrams to illustrate the chemical pathway and experimental workflow.

Introduction

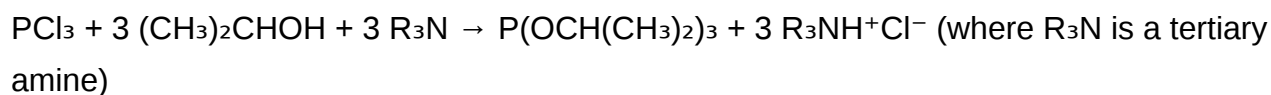
Triisopropyl phosphite, a phosphite ester with the formula $\text{P}(\text{OCH}(\text{CH}_3)_2)_3$, is a versatile reagent and intermediate in organic synthesis.^[1] Its applications include use in the Michaelis-Arbuzov reaction, Perkow-type reactions, as a ligand in organometallic chemistry, and as a component in the production of insecticides and stabilizers.^{[1][2]} The most common and industrially significant method for its preparation involves the reaction of phosphorus trichloride with isopropyl alcohol in the presence of a base to scavenge the hydrogen chloride byproduct.^{[1][3]}

Reaction Principle and Mechanism

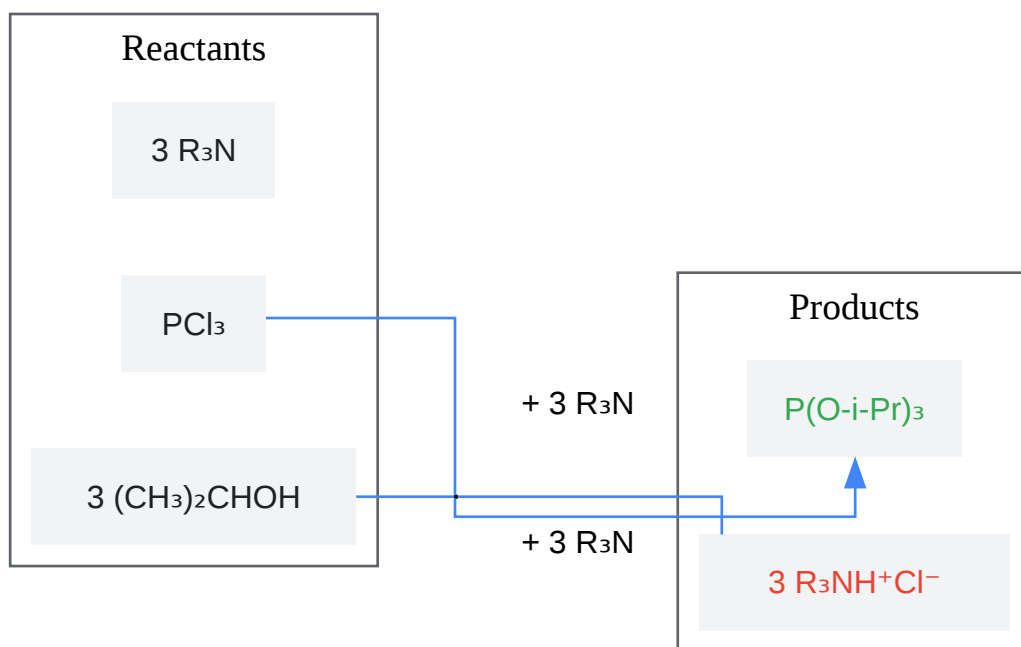
The synthesis proceeds via the nucleophilic attack of three equivalents of isopropyl alcohol on the electrophilic phosphorus center of phosphorus trichloride. Each substitution step releases

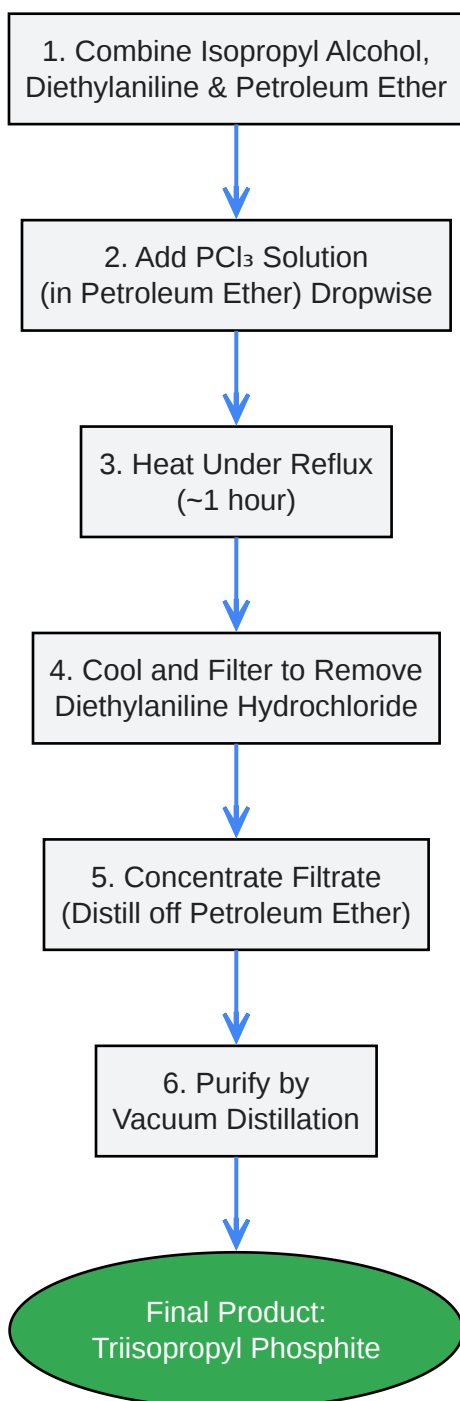
one equivalent of hydrogen chloride (HCl). To drive the reaction to completion and prevent unwanted side reactions, a tertiary amine, such as diethylaniline or triethylamine, is used as an acid scavenger.^{[2][4][5]} The amine reacts with HCl to form a solid ammonium salt, which can be easily removed by filtration.

The overall balanced chemical equation is:



Reaction Mechanism





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